

# Experimental Application of Faldaprevir Sodium in Drug Combination Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Faldaprevir sodium*

Cat. No.: *B12724031*

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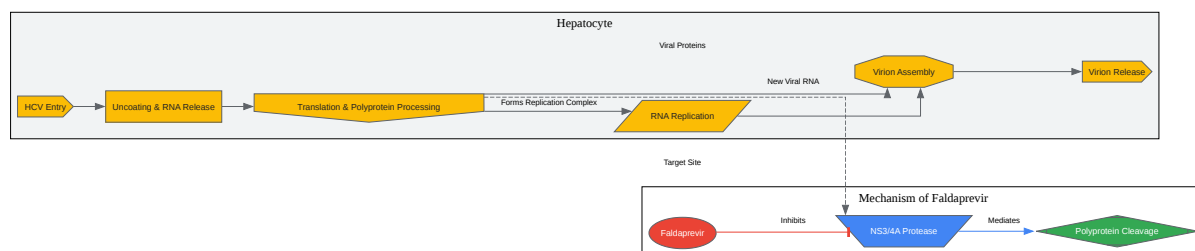
## Introduction

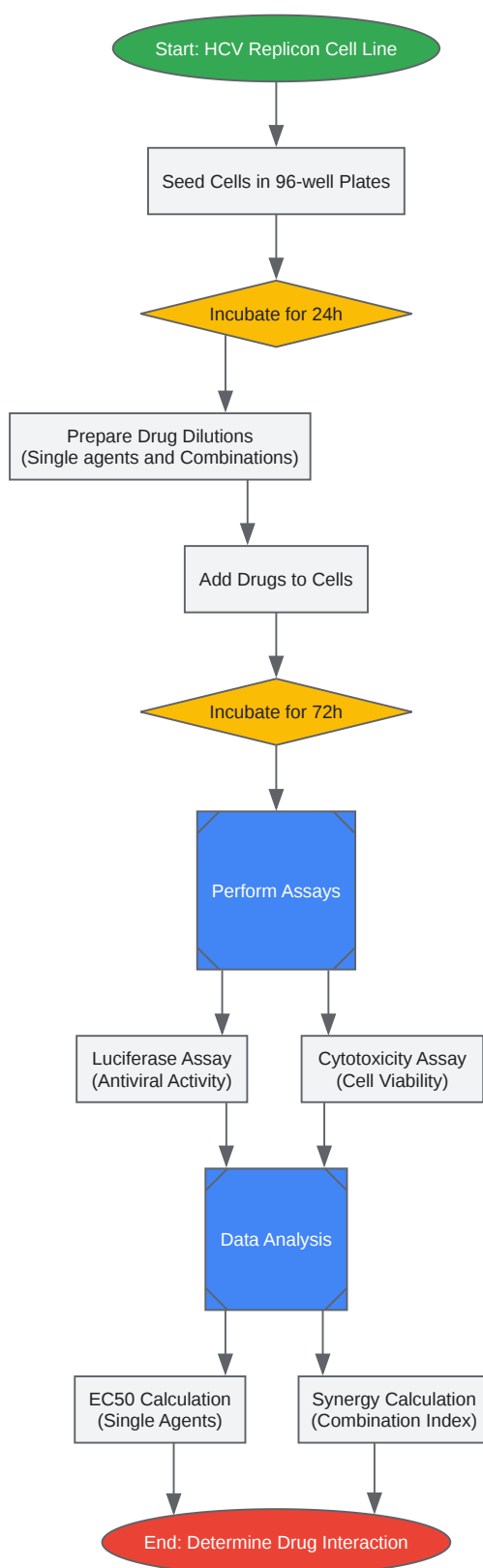
Faldaprevir (formerly BI 201335) is a potent, second-generation, once-daily inhibitor of the hepatitis C virus (HCV) NS3/4A protease.[1][2][3] The NS3/4A protease is a crucial enzyme in the HCV life cycle, responsible for cleaving the viral polyprotein into mature, functional proteins essential for viral replication.[4][5] By inhibiting this protease, Faldaprevir blocks viral maturation and propagation.[1][6] Although its clinical development was discontinued due to the rapid evolution of even more effective HCV treatments, the extensive research conducted on Faldaprevir in combination therapies provides valuable insights for the continued development of antiviral agents.[1][6] Combination therapy is a cornerstone of modern antiviral strategies, aiming to increase efficacy, shorten treatment duration, and overcome drug resistance.[7][8]

These application notes provide a summary of Faldaprevir's use in drug combination studies and detailed protocols for in vitro experiments to assess the synergistic, additive, or antagonistic effects of Faldaprevir with other antiviral compounds.

## Mechanism of Action: HCV NS3/4A Protease Inhibition

Faldaprevir is a peptidomimetic inhibitor that non-covalently binds to the active site of the HCV NS3/4A protease.[2] This binding event blocks the cleavage of the HCV polyprotein, a critical step for the formation of functional viral enzymes and structural proteins.[4][5] The inhibition of this process ultimately suppresses viral replication.[4]





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